

DMTr-TNA A(Bz)-amidite molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DMTr-TNA A(Bz)-amidite

Cat. No.: B13705992

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In-Depth Technical Guide: DMTr-TNA A(Bz)-amidite

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of N-Benzoyl-5'-O-(4,4'-dimethoxytrityl)- α -L-threofuranosyladenine-3'-O-(N,N-diisopropyl) phosphoramidite, commonly known as **DMTr-TNA A(Bz)-amidite**. It is a crucial building block in the synthesis of Threose Nucleic Acid (TNA), a synthetic analogue of DNA and RNA with significant potential in therapeutic and diagnostic applications.

Core Molecular Data

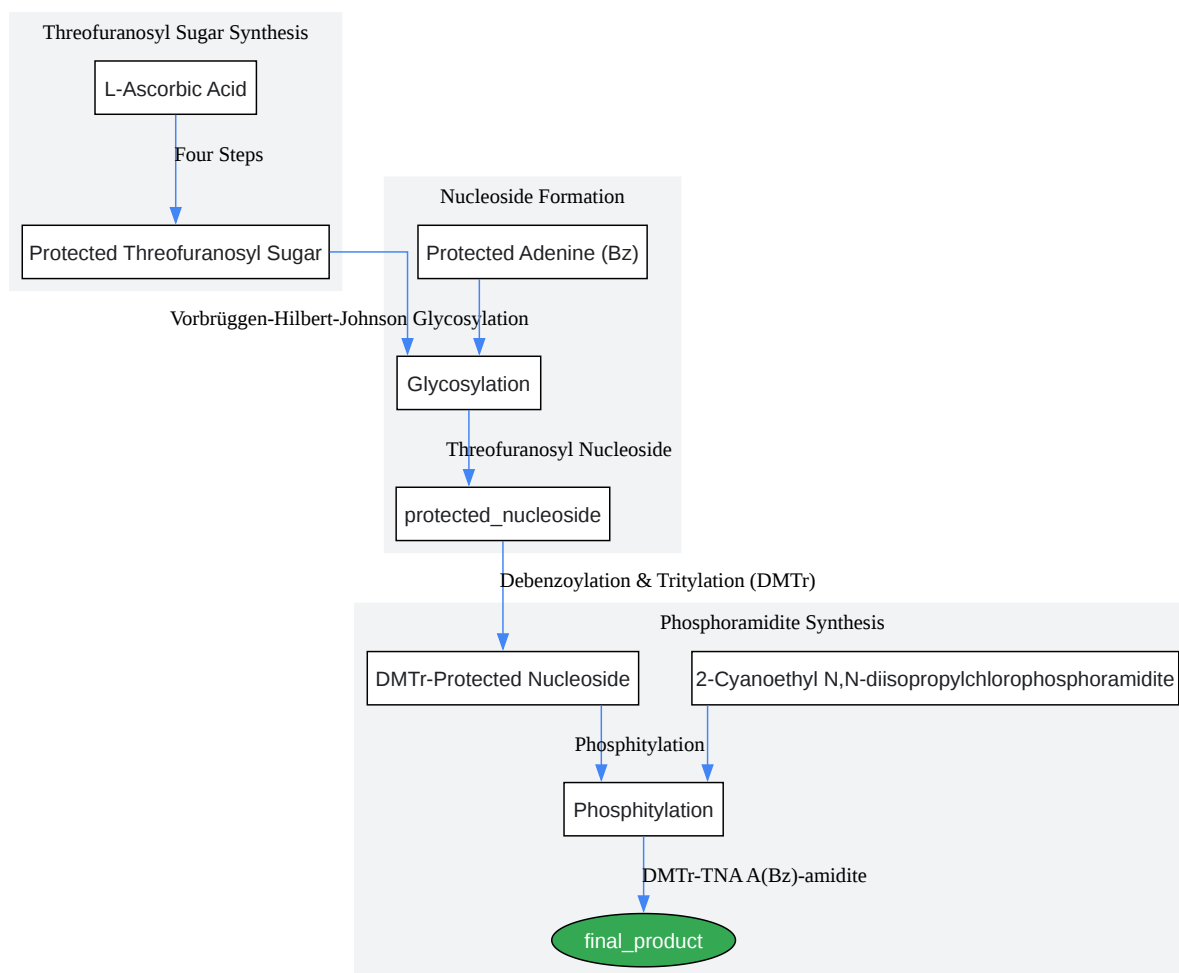
The fundamental physicochemical properties of **DMTr-TNA A(Bz)-amidite** are summarized below. This data is essential for stoichiometric calculations in synthesis, analytical characterization, and quality control.

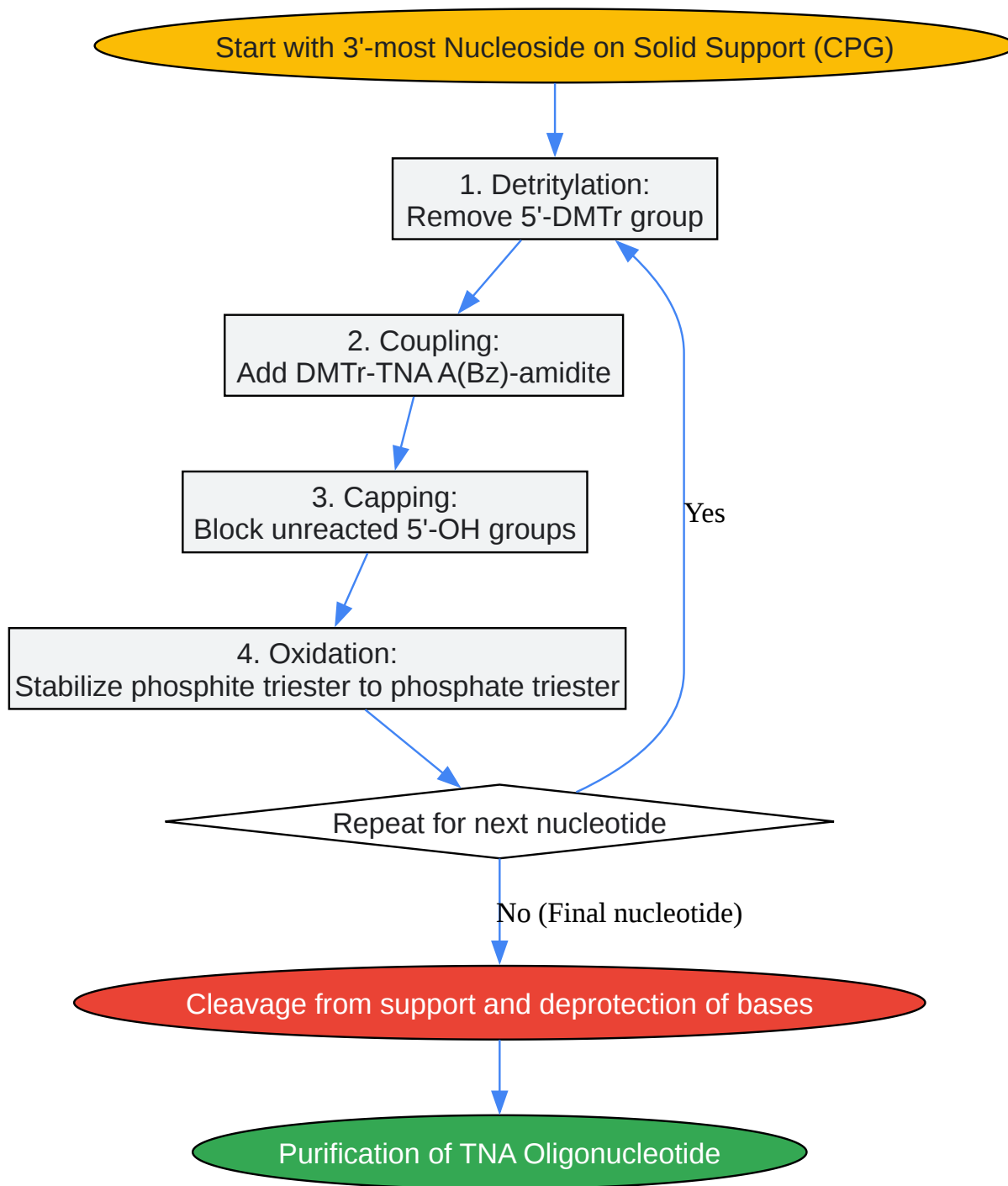
| Property | Value | Citations |
|------------------------|--|--------------|
| Molecular Formula | C46H50N7O7P | [1][2][3][4] |
| Molecular Weight | 843.9 g/mol | [1][2][3][4] |
| Exact Molecular Weight | 843.921762 g/mol | [4] |
| CAS Number | 325683-93-0 | [3][4] |
| Appearance | A solid | [3][4] |
| Storage Conditions | -20°C | [2][3] |
| Purity | ≥98% | [3][4] |
| Solubility | Sparingly soluble in DMSO and Ethanol (1-10 mg/ml) | [3] |

Synthesis and Chemical Logic

The synthesis of **DMTr-TNA A(Bz)-amidite** is a multi-step process that begins with a readily available chiral precursor, L-ascorbic acid. The overall synthetic strategy involves the formation of the protected threofuranosyl sugar, followed by glycosylation with a protected adenine base, and finally, phosphorylation to yield the reactive phosphoramidite.

The logical progression of the synthesis is depicted in the following diagram:





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- To cite this document: BenchChem. [DMTr-TNA A(Bz)-amidite molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13705992#dmtr-tna-a-bz-amidite-molecular-weight-and-formula]

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